



# **Unraveling the Profile of (Rac)-TZ30: An Anticholinergic Agent with Neuroprotective Potential**

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Compound of Interest		
Compound Name:	(Rac)-TZ3O	
Cat. No.:	B11934291	Get Quote

(Rac)-TZ3O is identified as the racemic isomer of TZ3O, a compound recognized for its anticholinergic and neuroprotective properties.[1] Primarily investigated for its potential therapeutic role in Alzheimer's disease, TZ3O has demonstrated the ability to ameliorate memory impairment and cognitive decline in a preclinical model of the disease.[1]

Note to Researchers, Scientists, and Drug Development Professionals: The current body of publicly available scientific literature, as identified through the conducted search, does not contain in-depth in vitro mechanistic data, specific signaling pathways, detailed experimental protocols, or quantitative performance metrics for (Rac)-TZ3O. The provided information positions (Rac)-TZ30 within the broader category of anticholinergic compounds with neuroprotective activity, primarily based on its relationship to TZ3O.

Further research and publication are required to elucidate the specific molecular interactions, cellular signaling cascades, and quantitative efficacy of (Rac)-TZ3O in an in vitro setting. Without such data, a detailed technical guide on its core mechanism of action cannot be constructed. The scientific community awaits further studies to fully characterize the pharmacological profile of this compound.

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### References

- 1. medchemexpress.com [medchemexpress.com]
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